

Application Notes and Protocols: S-657 (Diutan Gum) in Enhanced Oil Recovery

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: S 657

Cat. No.: B1167128

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

S-657, scientifically known as Diutan gum, is a high molecular weight anionic heteropolysaccharide produced by the fermentation of *Sphingomonas* sp. ATCC 53159. Its unique rheological properties, exceptional thermal stability, and high viscosity at low concentrations make it a promising candidate for enhanced oil recovery (EOR) applications, particularly in challenging reservoir conditions characterized by high temperatures and salinity. These application notes provide a comprehensive overview of the use of S-657 in EOR, including its mechanism of action, performance data, and detailed experimental protocols.

Mechanism of Action in Enhanced Oil Recovery

In polymer flooding, a key chemical EOR technique, the primary mechanism of S-657 is to increase the viscosity of the injected water. This leads to a more favorable mobility ratio between the displacing fluid (polymer solution) and the displaced fluid (oil). By reducing the mobility of the water, S-657 helps to:

- **Improve Sweep Efficiency:** A more viscous injection fluid minimizes the phenomenon of "viscous fingering," where the less viscous water bypasses the more viscous oil, leaving significant amounts of oil behind. This results in a more uniform and piston-like displacement of oil from the reservoir rock.

- Contact a Larger Reservoir Volume: By preventing premature water breakthrough, the polymer solution is able to contact a larger volume of the reservoir, thereby mobilizing a greater quantity of residual oil.

The exceptional stability of Diutan gum's double-helix molecular structure contributes to its superior performance in harsh reservoir environments, maintaining its viscosity and effectiveness at high temperatures and in the presence of high concentrations of salts.[\[1\]](#)

Quantitative Performance Data

The performance of S-657 (Diutan Gum) in EOR has been evaluated in several studies, often in comparison to conventional polymers such as xanthan gum and hydrolyzed polyacrylamide (HPAM). The following tables summarize key quantitative data from these studies.

Table 1: Enhanced Oil Recovery Performance

Polymer	Reservoir Conditions	Incremental Oil Recovery (% OOIP)*	Reference
S-657 (Diutan Gum)	90°C, 244,121 mg/L Salinity (Sandpack)	20.9	[1]
Xanthan Gum	90°C, 244,121 mg/L Salinity (Sandpack)	9.3	[1]
HPAM	90°C, 244,121 mg/L Salinity (Sandpack)	5.4	[1]
S-657 (Diutan Gum)	85°C (Core Flood)	16	[2] [3]
Scleroglucan	85°C (Core Flood)	13	[2] [3]
Xanthan Gum	85°C (Core Flood)	11	[2] [3]
HPAM	85°C (Core Flood)	10	[3]

*Original Oil in Place

Table 2: Viscosity and Thermal Stability

Polymer	Concentration (mg/L)	Salinity (g/L)	Temperature (°C)	Apparent Viscosity (mPa·s)	Viscosity Retention (%)	Reference
S-657 (Diutan Gum)	1500	220	90	80.94	90.12	[4][5]
Xanthan Gum	1500	220	90	11.57	24.40	[4][5]
Sclerogluc an	1500	220	90	59.83	70.04	[4][5]
S-657 (Diutan Gum)	-	-	100	-	89	[4]
Sclerogluc an	-	-	150	-	118.27	[4]

Experimental Protocols

Preparation of S-657 (Diutan Gum) Solution

Objective: To prepare a homogenous S-657 polymer solution for rheological characterization and core flooding experiments.

Materials:

- S-657 (Diutan Gum) powder
- Brine solution of desired salinity (e.g., simulated seawater)
- Distilled water
- Magnetic stirrer and stir bar
- Beakers and graduated cylinders

- Weighing balance

Protocol:

- Prepare the desired volume of brine solution by dissolving the required salts in distilled water.
- Place a beaker with the brine solution on a magnetic stirrer.
- Slowly and steadily add the pre-weighed S-657 powder to the vortex of the stirring brine to prevent the formation of agglomerates ("fish eyes").
- Continue stirring at a moderate speed for a minimum of 24 hours, or until the polymer is fully dissolved and the solution appears homogenous.
- Visually inspect the solution for any undissolved particles. If present, continue stirring.
- The final solution should be allowed to stand for a period to allow any entrapped air bubbles to escape before use in subsequent experiments.

Rheological Characterization of S-657 Solution

Objective: To evaluate the viscosity and viscoelastic properties of the S-657 solution under simulated reservoir conditions.

Equipment:

- Rotational rheometer with appropriate geometry (e.g., cone-and-plate or concentric cylinder)
- Temperature control unit

Protocol:

- Calibrate the rheometer according to the manufacturer's instructions.
- Load the prepared S-657 solution into the rheometer, ensuring no air bubbles are trapped.
- Set the temperature to the desired reservoir temperature.

- Steady-State Viscosity Measurement:
 - Perform a shear rate sweep from a low shear rate (e.g., 0.01 s^{-1}) to a high shear rate (e.g., 1000 s^{-1}) relevant to reservoir flow conditions.
 - Record the apparent viscosity as a function of the shear rate.
- Dynamic Oscillatory Measurement (Viscoelasticity):
 - Perform a frequency sweep at a constant strain within the linear viscoelastic region (LVER).
 - Determine the storage modulus (G') and loss modulus (G'') as a function of frequency. G' represents the elastic component, and G'' represents the viscous component of the fluid.

Core Flooding Test for EOR Evaluation

Objective: To determine the effectiveness of S-657 in displacing oil from a porous medium under reservoir conditions.

Equipment:

- Core holder
- High-pressure pumps for injecting fluids (brine, oil, polymer solution)
- Core sample (e.g., sandstone or carbonate) with known properties (porosity, permeability)
- Crude oil
- Fraction collector
- Pressure transducers
- Thermostatically controlled oven

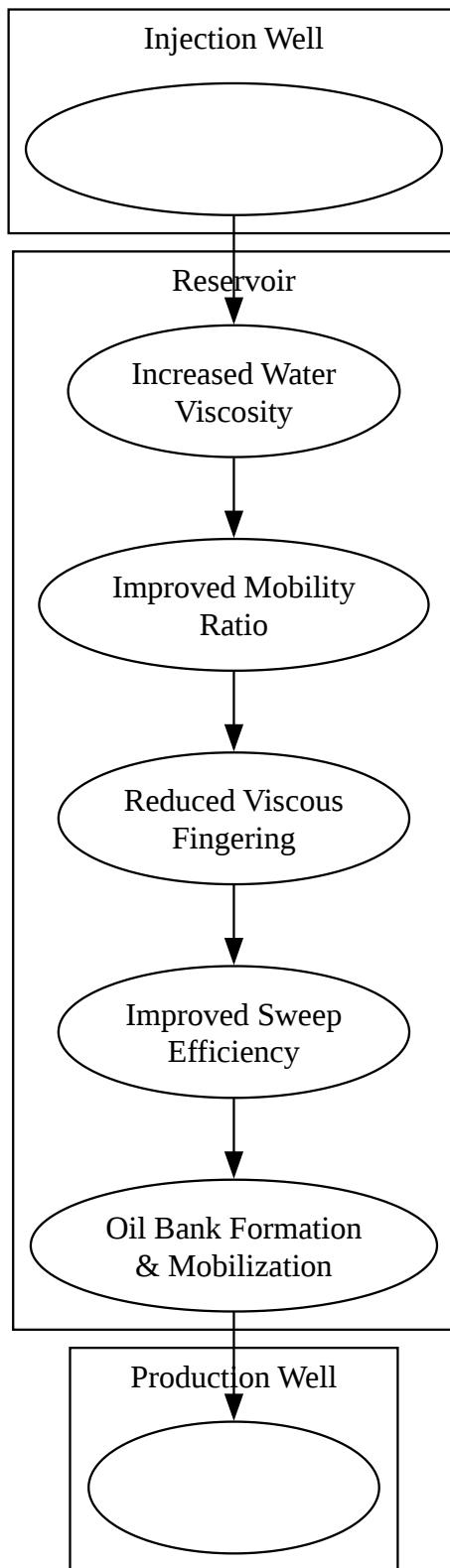
Protocol:

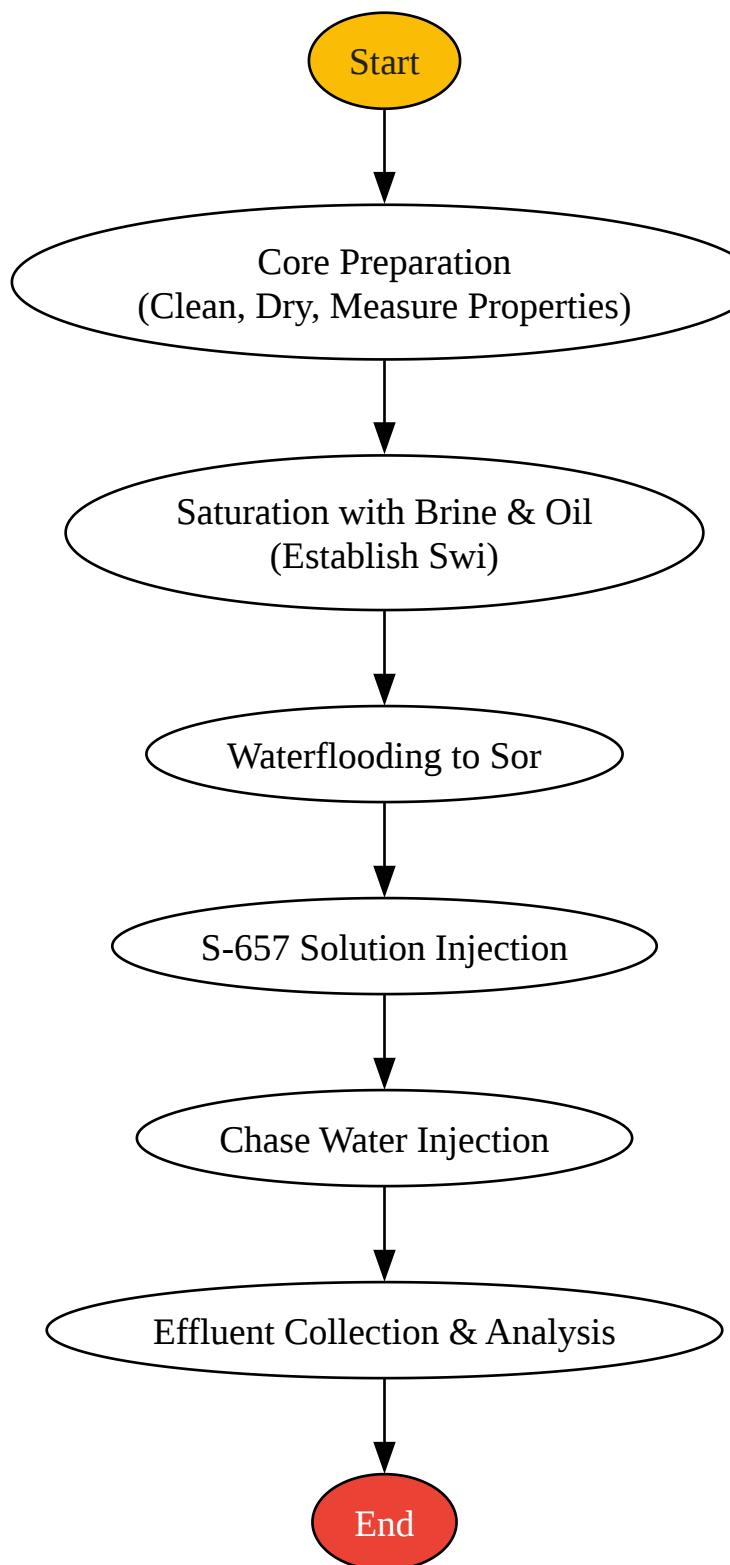
- Core Preparation:

- Clean and dry the core sample.
- Measure its dry weight, dimensions, porosity, and absolute permeability to brine.
- Saturation:
 - Saturate the core with brine to determine the pore volume.
 - Flood the core with crude oil at a high flow rate to irreducible water saturation (Sw_i).
 - Age the core at the reservoir temperature for a specified period (e.g., several days to weeks) to allow for wettability alteration.
- Waterflooding (Secondary Recovery):
 - Inject brine into the core at a constant flow rate until no more oil is produced (residual oil saturation, Sor).
 - Record the volume of oil and water produced.
- Polymer Flooding (Tertiary Recovery):
 - Inject the prepared S-657 solution (typically 0.5 to 1.0 pore volume) into the core at the same constant flow rate.
 - Follow the polymer slug with an extended period of brine injection (chase water).
 - Continuously collect the effluent in the fraction collector and measure the volume of oil and water produced.
- Data Analysis:
 - Calculate the oil recovery factor at each stage (waterflooding and polymer flooding).
 - Calculate the incremental oil recovery due to the polymer flood.
 - Monitor the differential pressure across the core to evaluate the mobility control of the polymer solution.

Visualizations

Signaling Pathways and Experimental Workflows



[Click to download full resolution via product page](#)[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. Evaluation of Viscosity Changes and Rheological Properties of Diutan Gum, Xanthan Gum, and Scleroglucan in Extreme Reservoirs - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Evaluation of Viscosity Changes and Rheological Properties of Diutan Gum, Xanthan Gum, and Scleroglucan in Extreme Reservoirs - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols: S-657 (Diutan Gum) in Enhanced Oil Recovery]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1167128#application-of-s-657-in-enhanced-oil-recovery\]](https://www.benchchem.com/product/b1167128#application-of-s-657-in-enhanced-oil-recovery)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com